

Delbonine: A Technical Guide to its Discovery and Origins

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Compound of Interest

Compound Name: Delbonine

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Abstract

Delbonine is a C19 diterpenoid alkaloid, a class of natural products known for their complex chemical structures and diverse biological activities. This technical guide provides a comprehensive overview of the discovery, origin, and currently understood characteristics of **delbonine**. It is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development. This document details the botanical sources of **delbonine**, summarizes its physicochemical properties, and outlines the experimental methodologies for its isolation and characterization based on available scientific literature. While specific pharmacological data on **delbonine** is limited, this guide also touches upon the broader biological activities of related diterpenoid alkaloids to provide context for future research.

Discovery and Origin

Delbonine was first isolated from the aerial parts of *Consolida orientalis* (Gay) Schrödinger, a plant belonging to the Ranunculaceae family. Subsequent research has also identified its presence in *Delphinium campylocentrum*. The initial discovery and structural elucidation of **delbonine** were carried out by a team of researchers who have extensively studied the alkaloidal constituents of the *Consolida* and *Delphinium* genera.

Botanical Source

- *Consolida orientalis*(Gay) Schrödinger: This annual flowering plant is native to regions of Southern Europe and Western Asia. It is a known source of a variety of diterpenoid and norditerpenoid alkaloids.
- *Delphinium campylocentrum*: This species of the *Delphinium* genus is another documented botanical origin of **delbonine**. Plants of the *Delphinium* genus are well-known for producing a wide array of structurally complex and biologically active diterpenoid alkaloids.

Physicochemical Properties

The fundamental physicochemical properties of **delbonine** are summarized in the table below. This information is critical for its extraction, purification, and analytical characterization.

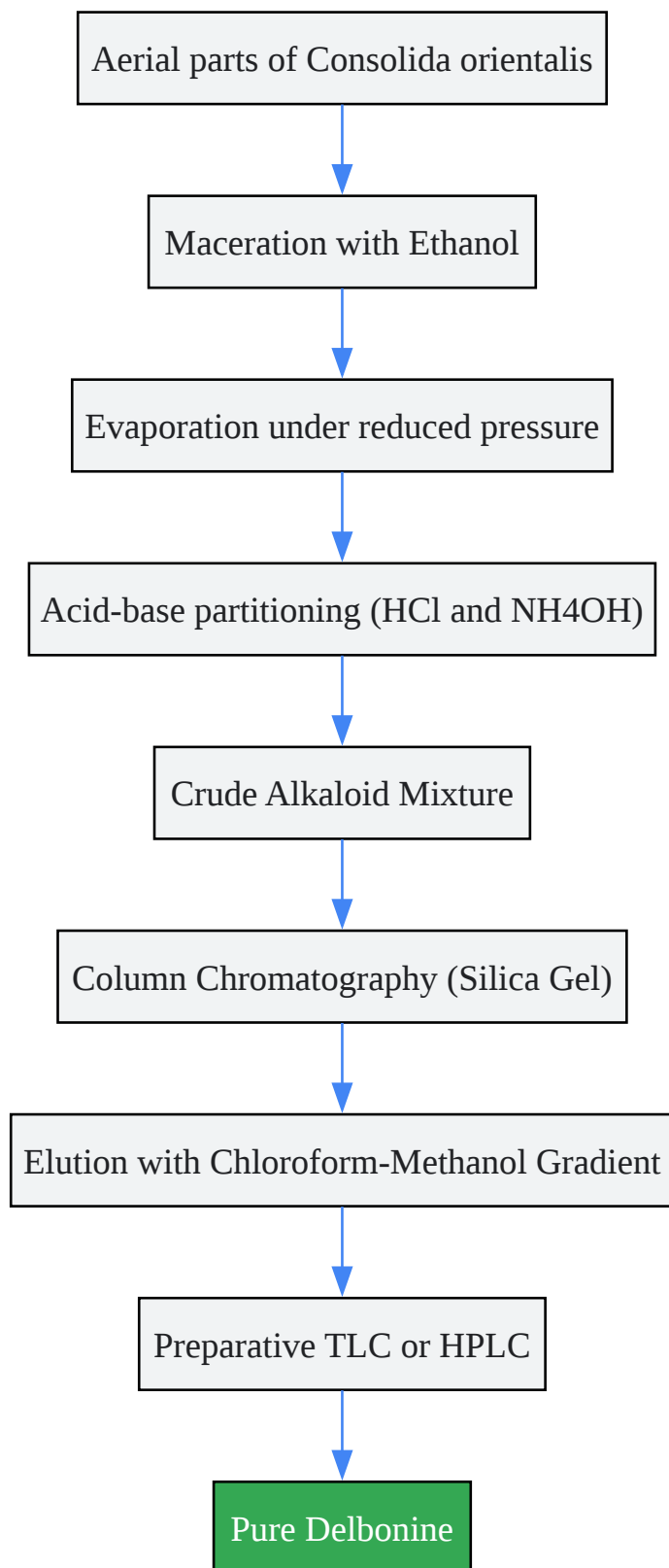
Property	Value
Chemical Formula	C ₂₇ H ₄₃ NO ₈
Molar Mass	509.6 g/mol
CAS Number	95066-33-4
Class	Diterpenoid Alkaloid
Appearance	Not explicitly reported, likely a crystalline solid or amorphous powder
Solubility	Typically soluble in organic solvents like methanol, ethanol, and chloroform.

Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and structural characterization of **delbonine**, based on standard methodologies for diterpenoid alkaloids from *Consolida* and *Delphinium* species.

Isolation of Delbonine from *Consolida orientalis*

The isolation of **delbonine** from its botanical source involves a multi-step process of extraction and chromatographic separation.

Experimental Workflow for **Delbonine** Isolation[Click to download full resolution via product page](#)

*Figure 1: Generalized workflow for the isolation of **delbonine**.*

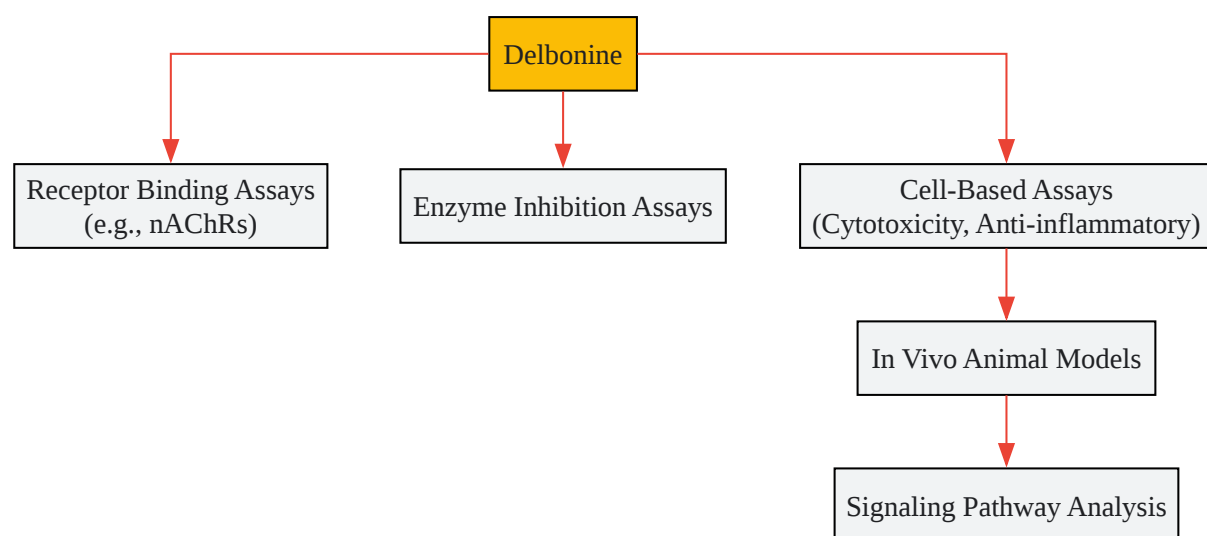
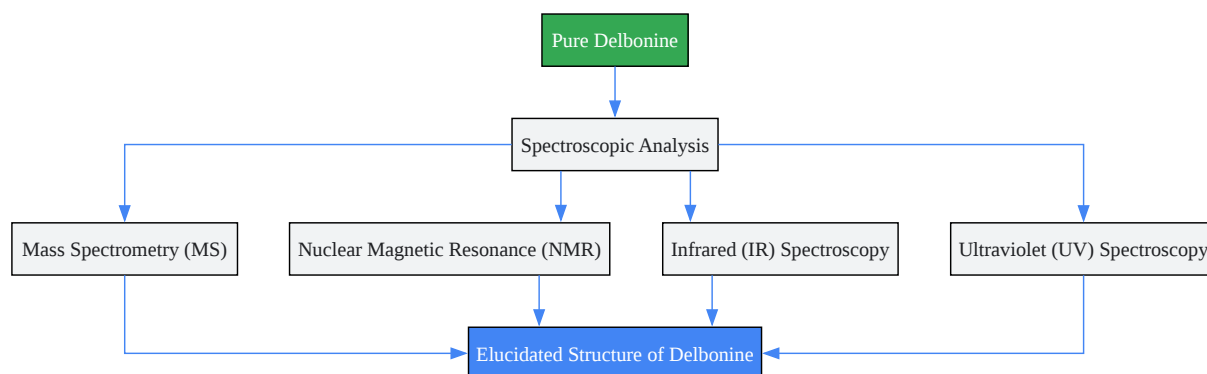
Methodology:

- **Plant Material Collection and Preparation:** The aerial parts of *Consolida orientalis* are collected, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to exhaustive maceration with ethanol at room temperature. The resulting extract is filtered and concentrated under reduced pressure to yield a crude ethanolic extract.
- **Acid-Base Partitioning:** The crude extract is dissolved in an acidic aqueous solution (e.g., 2% HCl) and filtered. The acidic solution is then washed with a non-polar solvent (e.g., diethyl ether) to remove neutral and acidic compounds. The aqueous layer is then basified with a weak base (e.g., NH_4OH) to a pH of approximately 9-10 and extracted with chloroform.
- **Isolation of Crude Alkaloids:** The chloroform extracts are combined, dried over anhydrous sodium sulfate, and evaporated to dryness to afford the crude alkaloid mixture.
- **Chromatographic Separation:** The crude alkaloid mixture is subjected to column chromatography on silica gel. Elution is typically performed with a gradient of chloroform and methanol of increasing polarity.
- **Purification:** Fractions containing **delbonine**, as identified by thin-layer chromatography (TLC), are combined and further purified by preparative TLC or high-performance liquid chromatography (HPLC) to yield pure **delbonine**.

Structure Elucidation of Delbonine

The chemical structure of **delbonine** was elucidated using a combination of spectroscopic techniques.

Spectroscopic Analysis Workflow



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